

An In-depth Technical Guide to the Physical Properties of Triethyl Orthobutyrate

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Compound of Interest

Compound Name: Triethyl Orthobutyrate

Cat. No.: B1297167

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This technical guide offers a comprehensive exploration of the fundamental physical properties of **triethyl orthobutyrate** for researchers, scientists, and professionals in drug development. This document provides not just essential data but also the underlying scientific principles and detailed experimental methodologies to ensure accuracy and reproducibility in the laboratory.

Introduction to Triethyl Orthobutyrate: A Versatile Orthoester

Triethyl orthobutyrate, systematically named 1,1,1-triethoxybutane, is an organic compound classified as an orthoester. Its molecular structure features a central carbon atom bonded to a propyl group and three ethoxy groups. This unique arrangement makes it a valuable reagent in organic synthesis, where it is often employed as a protecting group for carboxylic acids and a precursor in the formation of other organic molecules.[1] In the pharmaceutical and agrochemical sectors, it serves as a key intermediate in the synthesis of complex active ingredients.[2] Its characteristic fruity odor also lends it to applications in the flavor and fragrance industry.[2]

Below is a visualization of the molecular structure of **triethyl orthobutyrate**, rendered using Graphviz to illustrate the connectivity of its atoms.

Figure 1: Molecular structure of **triethyl orthobutyrate**. This diagram illustrates the central carbon atom bonded to a propyl group and three ethoxy groups.

Core Physical Properties of Triethyl Orthobutyrate

A thorough understanding of a compound's physical properties is paramount for its effective use in research and development. The following table summarizes the key physical data for **triethyl orthobutyrate**, compiled from reliable chemical data sources.

Physical Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₂ O ₃	[2]
Molecular Weight	190.28 g/mol	[2]
Boiling Point	63 °C at 10 mmHg	[2]
Melting Point	Not available (n/a)	[3]
Density	~0.88 g/mL at 20-25 °C	[3]
Refractive Index (n ²⁰ /D)	~1.41	[3]
Flash Point	58 °C	
Solubility	Soluble in organic solvents.	[4]

Experimental Protocols for Physical Property Determination

To ensure the highest level of scientific integrity, the following section details robust, field-proven protocols for the experimental determination of the key physical properties of **triethyl orthobutyrate**.

Boiling Point Determination (Capillary Method)

Rationale: The boiling point is a fundamental physical constant that is highly sensitive to purity. The capillary method is a microscale technique suitable for determining the boiling point of small quantities of a liquid.[5] The principle relies on the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[6]

Experimental Protocol:

- **Sample Preparation:** Place a small amount (a few milliliters) of **triethyl orthobutyrates** into a fusion tube.
- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the fusion tube containing the liquid.
- **Apparatus Assembly:** Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block). Heat the bath gently and uniformly.^[7]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** Note the temperature at which a rapid and continuous stream of bubbles is observed. This is the boiling point of the liquid at the given atmospheric pressure.^{[6][7]}

Density Determination (Pycnometer Method)

Rationale: Density is a characteristic property that can be used to identify a substance and assess its purity. A pycnometer is a specialized flask that allows for the precise measurement of a liquid's volume, leading to an accurate density determination.

Experimental Protocol:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of known volume.
- **Tare Mass:** Accurately weigh the empty pycnometer on an analytical balance.
- **Sample Filling:** Fill the pycnometer with **triethyl orthobutyrates**, ensuring no air bubbles are present. Insert the stopper, allowing excess liquid to be expelled through the capillary.
- **Temperature Equilibration:** Place the filled pycnometer in a thermostatic bath at a specified temperature (e.g., 20 °C) until the liquid reaches thermal equilibrium.^[8]
- **Final Mass Measurement:** Carefully dry the exterior of the pycnometer and weigh it.

- **Density Calculation:** Subtract the tare mass from the final mass to obtain the mass of the liquid. Divide the mass of the liquid by the known volume of the pycnometer to calculate the density.

Refractive Index Determination (Abbe Refractometer)

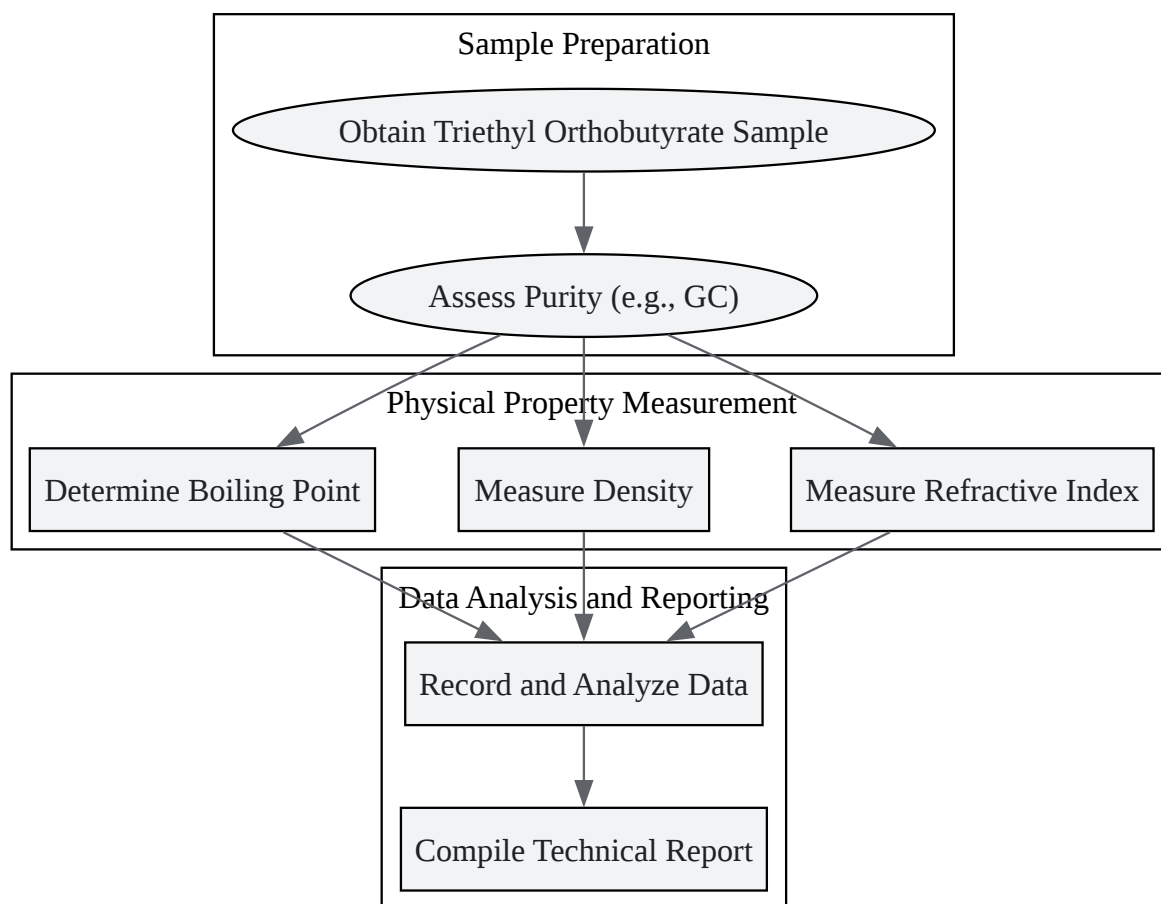
Rationale: The refractive index is a measure of how light bends as it passes through a substance and is a highly sensitive physical constant. An Abbe refractometer is a common instrument for accurately measuring the refractive index of liquids.^[9]

Experimental Protocol:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- **Prism Preparation:** Open the prism assembly of the refractometer and clean the surfaces of both the illuminating and refracting prisms with a suitable solvent (e.g., acetone or ethanol) and a soft tissue.^[9]
- **Sample Application:** Place a few drops of **triethyl orthobutyrates** onto the surface of the refracting prism.
- **Measurement:** Close the prisms and allow a moment for the sample to spread and reach thermal equilibrium with the instrument, which is often thermostatted at 20 °C.
- **Reading:** Look through the eyepiece and adjust the control to bring the boundary line between the light and dark fields into sharp focus. If color fringes are present, adjust the compensator to remove them. Align the boundary line with the crosshairs in the eyepiece.
- **Data Acquisition:** Read the refractive index value from the instrument's scale.^[10]

Workflow for Comprehensive Physical Characterization

The logical flow of experiments is crucial for a systematic and efficient characterization of a chemical compound. The following diagram outlines a typical workflow for determining the physical properties of a liquid sample like **triethyl orthobutyrates**.



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Figure 2: A logical workflow for the physical characterization of **triethyl orthobutyrate**.

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